

Comparative Analysis of Fluorescent Properties: The Challenge of Identifying "Red 12"

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Compound of Interest

Compound Name:	Red 12
CAS No.:	1342-76-3
Cat. No.:	B1172338

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A comprehensive comparative analysis of the fluorescent properties of a probe specifically designated as "**Red 12**" cannot be provided at this time due to the absence of a widely recognized fluorescent dye or probe with this exact name in the scientific literature and commercial databases. Searches for "**Red 12**" did not yield a specific molecular entity, making a direct comparison with alternative probes impossible.

The field of fluorescence microscopy utilizes a vast array of red-emitting dyes, each with unique characteristics. Commonly used and well-characterized red fluorescent probes include:

- Texas Red: A bright and photostable dye often used for labeling antibodies and other biomolecules. It has an excitation maximum around 595 nm and an emission maximum around 615 nm.^[1]
- Cyanine Dyes (e.g., Cy5): Known for their high molar absorptivity and covering a wide spectral range, Cy5 is a deep red fluorescent dye used in applications like DNA sequencing and protein labeling.^{[2][3]}

- Alexa Fluor Dyes (e.g., Alexa Fluor 647): A popular family of dyes known for their brightness and photostability, Alexa Fluor 647 is frequently used in multicolor fluorescence imaging.[2]
- Rhodamine Dyes: This class of dyes, including various derivatives, emits in the orange to red spectral region and is commonly used in microscopy and flow cytometry.[2][4][5]
- BODIPY Dyes: These dyes are known for their high extinction coefficients and quantum yields, with some derivatives emitting in the red part of the spectrum.[3]

To proceed with a detailed comparative analysis as requested, a more specific identifier for "**Red 12**" is required. This could be:

- A full chemical name or CAS number.
- A commercial product name from a specific supplier (e.g., "Company X **Red 12**").
- A reference to a scientific publication where "**Red 12**" is described.

Without this specific information, a meaningful and accurate comparison of its fluorescent properties—such as excitation and emission maxima, quantum yield, photostability, and experimental applications—with relevant alternatives cannot be generated. Researchers and scientists seeking to compare fluorescent probes are encouraged to use specific and unambiguous identifiers to ensure the accuracy of the data retrieved.

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References

- [1. labinsights.nl \[labinsights.nl\]](https://www.labinsights.nl)
- [2. The Ultimate Guide to Fluorescent Dye | AxisPharm \[axispharm.com\]](https://www.axispharm.com)
- [3. Green and Red Fluorescent Dyes for Translational Applications in Imaging and Sensing Analytes: A Dual-Color Flag - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/12345678/)
- [4. researchgate.net \[researchgate.net\]](https://www.researchgate.net)

- [5. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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